

# Application Notes and Protocols: Preparing NU6300 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**NU6300** is a potent and selective covalent, irreversible, and ATP-competitive inhibitor of Cyclin-Dependent Kinase 2 (CDK2) with an IC $_{50}$  of 0.16  $\mu$ M.[1][2] It functions by covalently binding to CDK2, leading to durable inhibition of retinoblastoma tumor suppressor protein (Rb) phosphorylation.[3][4] This unique mechanism of action makes **NU6300** a valuable tool in research related to the eukaryotic cell cycle and transcription.[1][2] Proper preparation of a stock solution is the first critical step for reliable and reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **NU6300** in Dimethyl Sulfoxide (DMSO).

## **Quantitative Data Summary**

For ease of reference, the key quantitative data for **NU6300** are summarized in the table below.



Property	Value	Source(s)
Molecular Weight	413.49 g/mol	[1][5][6]
Chemical Formula	C20H23N5O3S	[1][5][6]
Solubility in DMSO	≥ 32 mg/mL (≥ 77.39 mM) to 100 mg/mL (241.84 mM)	[1][2][6]
Storage of Solid	-20°C for up to 3 years	[1][5]
Storage of Stock Solution	-80°C for up to 2 years; -20°C for up to 1 year	[2]

## Experimental Protocol: Preparing a 10 mM NU6300 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of NU6300 in DMSO.

#### Materials:

- NU6300 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[5]
- · Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### Procedure:



- Pre-weighing Preparation: Before handling NU6300, ensure you are wearing appropriate
  PPE. It is recommended to handle the powder in a chemical fume hood. Allow the NU6300 vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculating the Required Mass: To prepare a 10 mM stock solution, the required mass of NU6300 can be calculated using the following formula:

Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)

For example, to prepare 1 mL of a 10 mM stock solution:

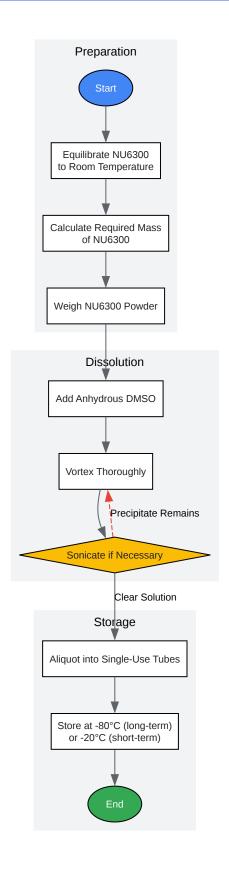
Mass (mg) =  $10 \text{ mmol/L} \times 0.001 \text{ L} \times 413.49 \text{ g/mol} = 4.1349 \text{ mg}$ 

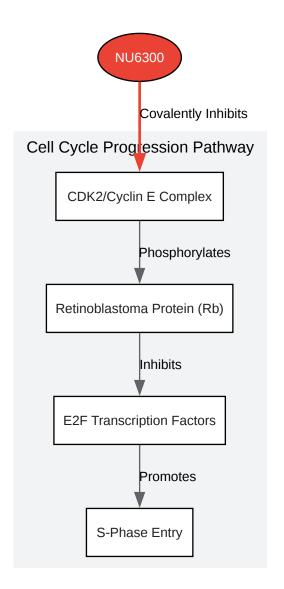
- Weighing NU6300: Carefully weigh out the calculated amount of NU6300 powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the NU6300 powder. For a 10 mM solution using 4.13 mg of NU6300, you would add 1 mL of DMSO. It is crucial to use newly opened or anhydrous DMSO as it is hygroscopic, and water absorption can affect the solubility of the compound.[2]
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder. If the solution is not clear, sonication is recommended to aid dissolution.[5] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[5]
- Long-term Storage: For long-term storage, place the aliquots at -80°C, where they can be stable for up to two years.[2] For short-term storage (up to one year), -20°C is suitable.[2]

### **Visualizations**

Experimental Workflow for **NU6300** Stock Solution Preparation







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